

# A2ti-1 solubility and preparation in DMSO for experiments

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## Compound of Interest

Compound Name: A2ti-1

Cat. No.: B3182388

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## Application Notes and Protocols for A2ti-1

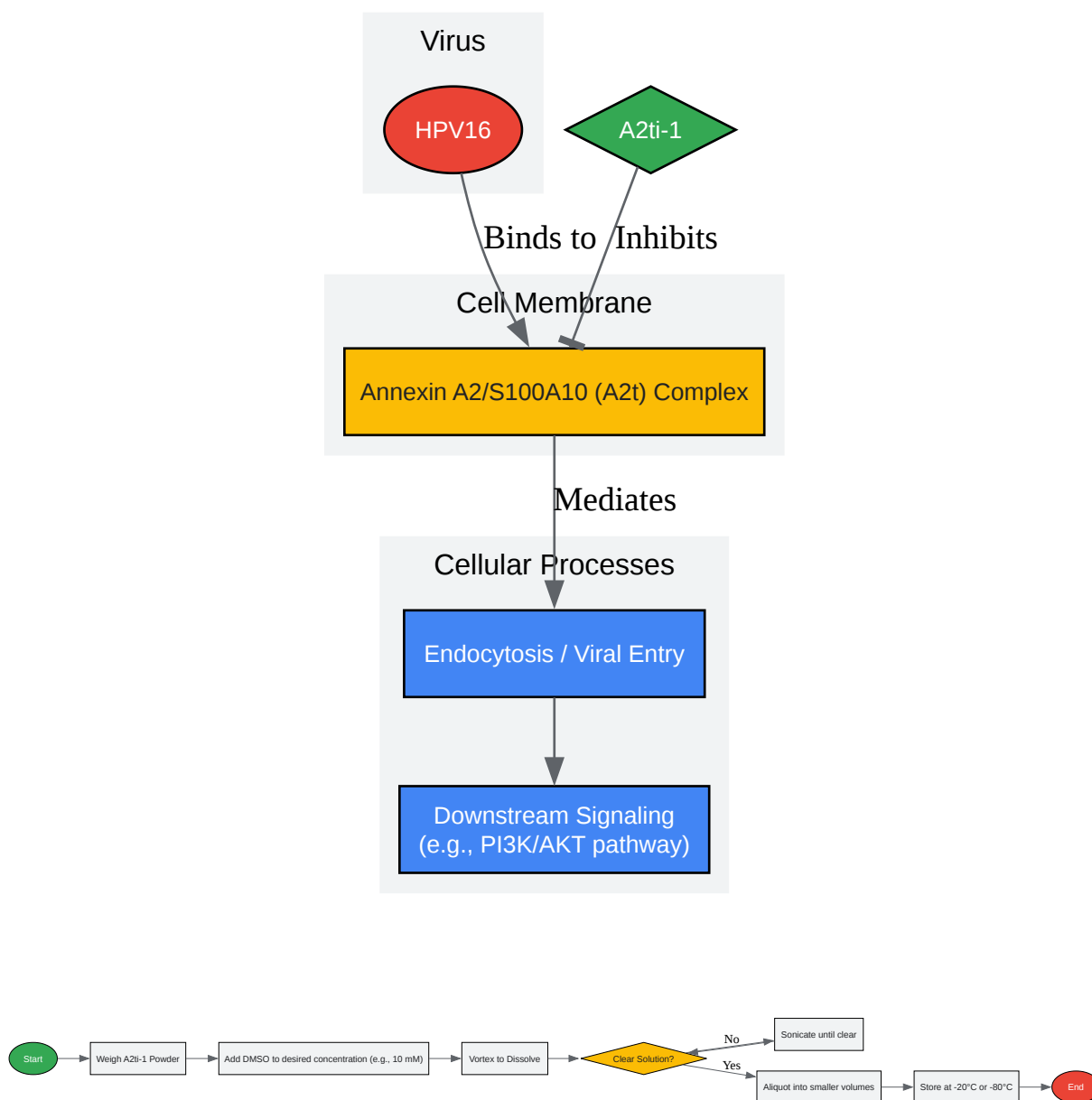
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **A2ti-1** in DMSO for experimental use. **A2ti-1** is a selective, high-affinity inhibitor of the annexin A2/S100A10 heterotetramer (A2t), a key interaction in various pathological processes, including viral infections.<sup>[1][2]</sup>

### I. A2ti-1: Overview and Mechanism of Action

**A2ti-1** specifically disrupts the protein-protein interaction between annexin A2 and S100A10.<sup>[1]</sup><sup>[2]</sup> This inhibition has been shown to prevent human papillomavirus type 16 (HPV16) infection by blocking viral entry into epithelial cells.<sup>[1][3]</sup> The inhibitor has a reported half-maximal inhibitory concentration (IC<sub>50</sub>) of 24 µM for the A2t interaction.<sup>[1][2]</sup> Annexin A2 is implicated in the regulation of the PI3K/AKT signaling pathway, suggesting a broader role for **A2ti-1** in cellular signaling.<sup>[4]</sup>

### Signaling Pathway of A2ti-1 Target



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## References

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